

Safety data sheet (SDS) and handling precautions for Styrene-(ring-13C6).

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Compound of Interest

Compound Name: Styrene-(ring-13C6)

Cat. No.: B3334048

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Technical Guide to the Safe Handling of Styrene-(ring-13C6)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety data and handling precautions for **Styrene-(ring-13C6)**, an isotopically labeled compound essential for various research and development applications. Due to the limited availability of specific safety data for the 13C-labeled variant, this document leverages information from the Safety Data Sheets (SDS) of unlabeled styrene as a primary reference, assuming analogous safety profiles.

Hazard Identification and Classification

Styrene-(ring-13C6) is classified as a hazardous substance. The following table summarizes its GHS classification, which is consistent with that of unlabeled styrene.^[1]

Hazard Class	Hazard Category	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor[1]
Acute Toxicity, Inhalation	Category 4		Warning	H332: Harmful if inhaled[1]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation[1]
Reproductive Toxicity	Category 2	हेल्थ हज़ार्ड	Warning	H361d: Suspected of damaging the unborn child[2][3][4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1		Danger	H372: Causes damage to organs through prolonged or repeated exposure[2][3][4]
Aspiration Hazard	Category 1		Danger	H304: May be fatal if swallowed and enters airways[4][5]
Carcinogenicity	Category 2		Warning	Suspected of causing cancer[5][6]

Primary Hazards:

- Flammable: **Styrene-(ring-13C6)** is a flammable liquid and its vapors can form explosive mixtures with air.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Health Hazards: It is harmful if inhaled, causes skin and eye irritation, and is suspected of causing cancer and reproductive damage.[\[1\]](#)[\[2\]](#)[\[8\]](#) Prolonged or repeated exposure can cause damage to organs, particularly the central nervous system (CNS).[\[2\]](#)[\[8\]](#) Ingestion can be fatal if the substance enters the airways.[\[4\]](#)[\[5\]](#)

Physical and Chemical Properties

The physical and chemical properties of **Styrene-(ring-13C6)** are expected to be very similar to those of unlabeled styrene.

Property	Value
Molecular Formula	$^{13}\text{C}_6\text{H}_5\text{CH}=\text{CH}_2$ [9]
Molecular Weight	110.11 g/mol [1] [9]
Appearance	Colorless oily liquid [7] [10]
Odor	Sweet, aromatic [7] [10]
Boiling Point	145-146 °C [9]
Density	0.961 g/mL at 25 °C [9]
Flash Point	31 °C (closed cup) [6] [11]
Solubility in Water	0.03% (20 °C) [10]
Vapor Pressure	5 mmHg (20 °C) [10]
Autoignition Temperature	490 °C [6] [11]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **Styrene-(ring-13C6)**.

Handling:

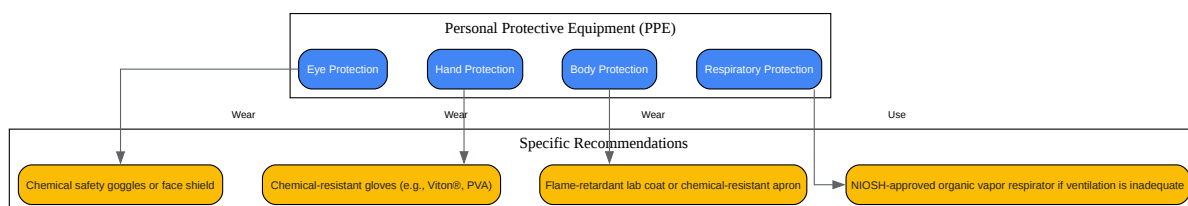
- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3][12]
- Use non-sparking tools and take precautionary measures against static discharge.[3][4]
- Avoid contact with skin, eyes, and clothing.[12]
- Do not breathe vapors or mist.[12]
- Wash hands thoroughly after handling.[12]

Storage:

- Store in a cool, dry, and well-ventilated place.[2][3] Recommended storage temperature is 2-8°C.[9]
- Keep containers tightly closed.[2][12]
- Store away from incompatible materials such as oxidizing agents, acids, and halogenated compounds.[2][6]
- Protect from sunlight and heat, as it may polymerize on exposure to light.[2]
- The product may contain a stabilizer like 4-tert-butylcatechol to prevent polymerization.[9][13]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **Styrene-(ring-13C6)**.



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Caption: Recommended Personal Protective Equipment (PPE).

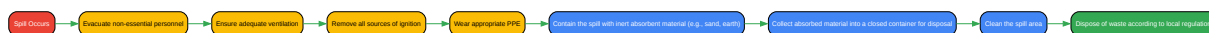
First-Aid Measures

In case of exposure, follow these first-aid procedures and seek immediate medical attention.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.[2][12]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.[4][12]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Consult a physician.[2][12]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[2][5]

Accidental Release Measures

In the event of a spill, follow these emergency procedures.



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Caption: Emergency Response Flowchart for Spills.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[3][7] Containers may explode when heated.[2]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [2]

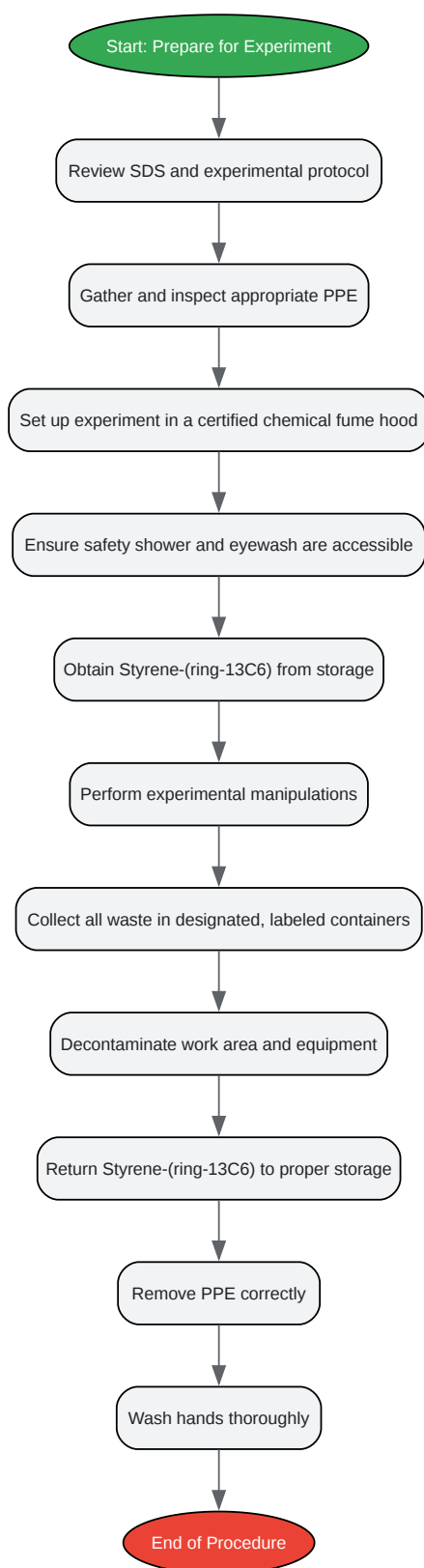
Toxicological Information

Styrene is readily absorbed through inhalation and dermal contact and is metabolized in the body.[8] Acute exposure can cause irritation to the nose, throat, and eyes, as well as central nervous system depression ("styrene sickness"), with symptoms like headache, dizziness, and fatigue.[8] Chronic exposure may lead to CNS depression, memory impairment, and liver function abnormalities.[8] Styrene is considered a possible human carcinogen.[8][14]

Toxicity Data (for unlabeled Styrene)	Value
LD50 Oral (Rat)	> 6,000 mg/kg[2]
LC50 Inhalation (Rat)	12,000 mg/m ³ (4 h)[2]
LD50 Dermal (Rat)	> 2,000 mg/kg[2]

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the key steps for safely handling **Styrene-(ring-13C6)** in a laboratory setting.



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Caption: Safe Handling Workflow for **Styrene-(ring-13C6)**.

This guide is intended to provide essential safety information. Always consult the most recent Safety Data Sheet from the supplier before use and adhere to all institutional and regulatory safety protocols.

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